

Crystal structure analysis of 3-(Aminocarbothioyl)pyridinium-1-olate

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Compound of Interest

Compound Name: 3-(Aminocarbothioyl)pyridinium-1-olate

CAS No.: 85320-76-9

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An In-depth Technical Guide to the Crystal Structure Analysis of **3-(Aminocarbothioyl)pyridinium-1-olate**

Authored by: A Senior Application Scientist

Foreword: The precise crystal structure of **3-(Aminocarbothioyl)pyridinium-1-olate** is not yet publicly documented. This guide, therefore, serves as a comprehensive, predictive framework for its synthesis, crystallization, and detailed structural analysis. The methodologies and expected outcomes are grounded in established principles and data from closely related thiourea derivatives and pyridinium compounds. This document is intended for researchers, scientists, and drug development professionals, providing a robust roadmap for the experimental investigation of this novel compound.

Introduction: Unveiling a Molecule of Interest

3-(Aminocarbothioyl)pyridinium-1-olate is a fascinating hybrid molecule that combines the structural motifs of a thiourea derivative and a pyridinium-1-olate zwitterion. Thiourea derivatives are renowned for their capacity to form extensive and predictable hydrogen-bonding

networks, making them valuable building blocks in supramolecular chemistry and crystal engineering.[1] The pyridinium-1-olate moiety, on the other hand, introduces a significant dipole moment and the potential for unique electronic and photophysical properties.[2][3] The amalgamation of these two functional groups in a single molecule suggests a rich and complex structural landscape, governed by a delicate interplay of strong and weak intermolecular forces.

This guide provides a detailed, predictive exploration of the synthesis and crystal structure analysis of **3-(Aminocarbothioyl)pyridinium-1-olate**. We will delineate the probable synthetic pathways, the critical steps for obtaining high-quality single crystals, and the comprehensive suite of analytical techniques required for a thorough structural elucidation.

Proposed Synthesis and Crystallization

Synthetic Pathway

A plausible synthetic route to **3-(Aminocarbothioyl)pyridinium-1-olate** would likely involve a multi-step process, beginning with the synthesis of a suitable precursor. A common method for creating thiourea derivatives involves the reaction of an amine with an isothiocyanate.

Proposed Experimental Protocol: Synthesis

- **Synthesis of 3-Aminopyridine-1-oxide:** 3-Aminopyridine is oxidized to 3-aminopyridine-1-oxide using a suitable oxidizing agent such as m-chloroperoxybenzoic acid (mCPBA) in a solvent like dichloromethane (DCM).
- **Formation of the Isothiocyanate:** The 3-aminopyridine-1-oxide is then converted to the corresponding isothiocyanate. This can be achieved through various methods, including reaction with thiophosgene or a related reagent.
- **Reaction with Ammonia:** The resulting isothiocyanate is then reacted with ammonia to form the final product, **3-(Aminocarbothioyl)pyridinium-1-olate**.

Crystallization

The growth of single crystals suitable for X-ray diffraction is a critical step. The choice of solvent is paramount and often determined empirically.

Proposed Experimental Protocol: Crystallization

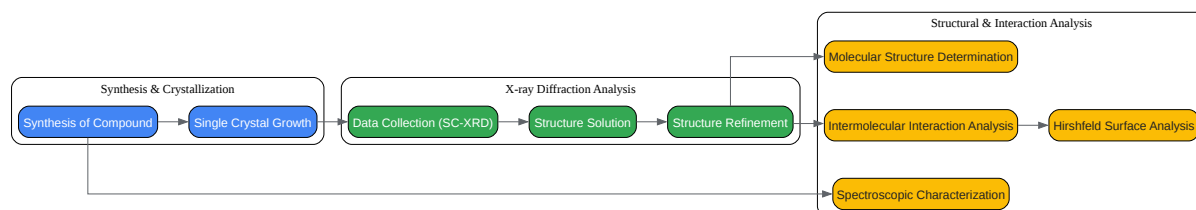
- **Solvent Screening:** A range of solvents with varying polarities (e.g., ethanol, methanol, acetonitrile, dimethylformamide, and mixtures with water) should be screened for their ability to dissolve the compound at elevated temperatures and allow for slow crystallization upon cooling.
- **Slow Evaporation:** A saturated solution of the compound is prepared in a suitable solvent and left undisturbed in a loosely covered vial to allow for slow evaporation at room temperature.
- **Vapor Diffusion:** A concentrated solution of the compound is placed in a small vial, which is then placed in a larger sealed container with a less polar "anti-solvent" in which the compound is insoluble. The slow diffusion of the anti-solvent vapor into the solution reduces the solubility and promotes crystal growth.

Crystallographic Analysis via Single-Crystal X-ray Diffraction

Single-crystal X-ray diffraction (SC-XRD) is the definitive method for determining the three-dimensional atomic arrangement in a crystalline solid.

Data Collection and Structure Refinement

A suitable single crystal is mounted on a diffractometer, and X-ray diffraction data are collected. The resulting diffraction pattern is used to determine the unit cell parameters, space group, and ultimately the positions of all atoms in the crystal lattice.



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Caption: Experimental workflow for the structural analysis of **3-(Aminocarbothioyl)pyridinium-1-olate**.

Predicted Crystallographic Parameters

Based on data from analogous thiourea derivatives and pyridinium salts, we can predict the likely crystallographic parameters.^{[4][5][6]}

Parameter	Predicted Value
Crystal System	Monoclinic or Triclinic
Space Group	P2 ₁ /c, P-1, or other common centrosymmetric space groups
Z (Molecules/Unit Cell)	2 or 4
**Volume (Å ³) **	1000 - 1800
Density (calculated)	1.3 - 1.5 g/cm ³

Molecular Structure

The molecular structure will be defined by the precise bond lengths, bond angles, and dihedral angles. Key features to anticipate include:

- Thiourea Moiety: The C=S and C-N bond lengths will be indicative of the degree of resonance within this group.
- Pyridinium-1-olate Ring: The N-O bond length and the geometry of the pyridine ring will confirm the zwitterionic nature of this moiety.
- Conformation: The dihedral angle between the plane of the pyridinium ring and the thiourea group will be a critical conformational parameter.

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